

## Personal protective equipment for handling Forvisirvat

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# Essential Safety and Handling Guide for Forvisirvat

**Forvisirvat** (also known as SP-624) in a research and development setting. **Forvisirvat** is an investigational, orally-administered small molecule activator of the enzyme Sirtuin 6 (SIRT6).[1] [2][3] While clinical trials have indicated a favorable safety profile in human subjects, this guide is based on established best practices for handling potent pharmaceutical compounds in a laboratory environment, as a specific Safety Data Sheet (SDS) for **Forvisirvat** is not publicly available.[4][5][6] A compound-specific risk assessment should be conducted by qualified personnel before any handling occurs.

## **Personal Protective Equipment (PPE)**

The appropriate selection of Personal Protective Equipment (PPE) is crucial for minimizing exposure risk when handling potent compounds like **Forvisirvat**, particularly in powdered form. The following table summarizes the recommended PPE based on the type of handling procedure.[4][7][8]



Procedure Type	Respiratory Protection	Hand Protection	Body Protection	Eye and Face Protection	Foot Protection
Low-Risk Activities(e.g. , handling sealed containers, visual inspection)	N95 or FFP2 disposable respirator (as a precaution)	Single pair of nitrile gloves	Standard lab coat	Safety glasses with side shields	Standard closed-toe shoes
Medium-Risk Activities(e.g. , weighing small quantities in a ventilated enclosure, preparing dilute solutions)	Half- or full- facepiece respirator with P100/FFP3 particulate filters	Double- gloving (nitrile)	Disposable lab coat or gown	Chemical splash goggles	Shoe covers
High-Risk Activities(e.g. , weighing large quantities, handling powders outside of a containment system, potential for aerosol generation)	Powered Air- Purifying Respirator (PAPR) with a full hood	Double- gloving (nitrile), with the outer pair changed frequently	Disposable coveralls (e.g., Tyvek®)	Face shield worn over chemical splash goggles	Dedicated, chemical- resistant safety shoes with disposable covers



# Operational Plan: Standard Operating Procedure (SOP) for Solution Preparation

This protocol outlines the step-by-step process for safely preparing a stock solution of **Forvisirvat** from a powdered solid.

Objective: To prepare a 10 mM stock solution of Forvisirvat in DMSO.

#### Materials:

- Forvisirvat (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered tips
- Analytical balance within a ventilated enclosure (e.g., chemical fume hood or glove box)

#### Methodology:

- Preparation:
  - Don the appropriate PPE for a medium-risk activity as detailed in the table above.
  - Decontaminate the work surface within the chemical fume hood.
  - Assemble all necessary materials.
- Weighing:
  - Tare a sterile, tared weigh boat on the analytical balance.
  - Carefully transfer the required amount of Forvisirvat powder to the weigh boat using a chemical spatula. Avoid generating dust.
  - Record the exact weight.



#### · Solubilization:

- Carefully transfer the weighed Forvisirvat powder into a sterile vial.
- Using a calibrated pipette, add the calculated volume of anhydrous DMSO to the vial to achieve the target concentration of 10 mM.
- Secure the vial cap and vortex gently until the solid is completely dissolved. Visually inspect to ensure no particulates remain.

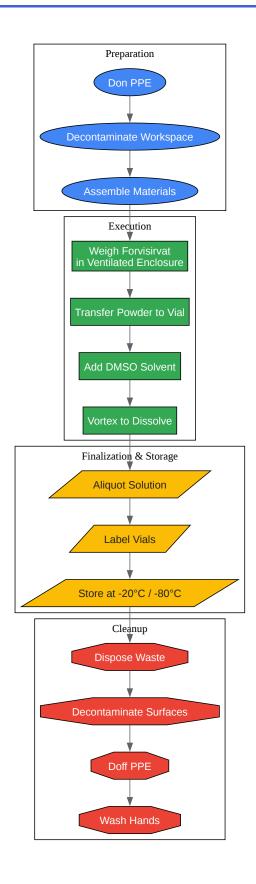
### Aliquoting and Storage:

- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Clearly label each aliquot with the compound name, concentration, solvent, date, and your initials.
- Store the aliquots at the recommended temperature (typically -20°C or -80°C for long-term storage).

## Post-Procedure Cleanup:

- Dispose of all single-use materials (weigh boat, pipette tips, gloves, etc.) as hazardous chemical waste.
- Thoroughly decontaminate the work surface, balance, and any equipment used with an appropriate cleaning agent (e.g., 70% ethanol).
- Doff PPE in the designated area, taking care to avoid self-contamination.
- Wash hands thoroughly with soap and water.





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**Caption:** Experimental workflow for the preparation of a **Forvisirvat** stock solution.



Forvisirvat's Mechanism of Action: SIRT6 Activation

**Forvisirvat** is a first-in-class activator of SIRT6, an enzyme with a crucial role in various cellular processes, including DNA repair, inflammation, and metabolic regulation.[3] By activating SIRT6, **Forvisirvat** enhances the deacetylation of histones, which are proteins that package DNA into chromatin. This epigenetic modification can alter gene expression and is believed to underlie its therapeutic potential.



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**Caption:** Simplified signaling pathway for **Forvisirvat** as a SIRT6 activator.

## **Disposal Plan**

Proper disposal of **Forvisirvat** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

#### Waste Segregation:

- Solid Waste: Unused Forvisirvat powder, contaminated gloves, weigh boats, pipette tips, and disposable garments should be collected in a dedicated, clearly labeled hazardous waste container lined with a heavy-duty plastic bag.
- Liquid Waste: Unused stock solutions and contaminated solvents should be collected in a separate, sealed, and clearly labeled hazardous liquid waste container. Do not mix incompatible waste streams.
- Sharps Waste: Needles or other sharps contaminated with Forvisirvat should be disposed
  of in a designated sharps container.

### Disposal Workflow:

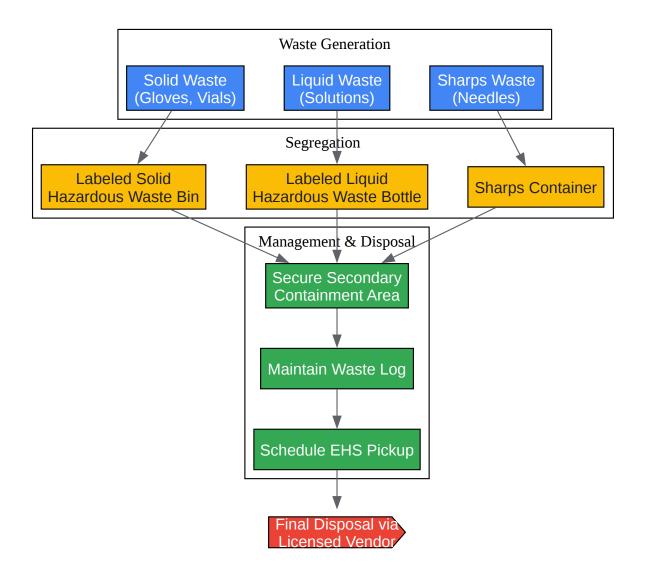


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- Segregation at Source: Immediately place waste into the correct, labeled container at the point of generation.
- Container Management: Keep waste containers sealed when not in use. Store them in a designated, secure secondary containment area away from general lab traffic.
- Documentation: Maintain a log of all waste added to each container, including the chemical name, quantity, and date.
- Institutional Pickup: Follow your institution's Environmental Health and Safety (EHS)
  procedures for scheduling a pickup of hazardous waste. Ensure all labeling and
  documentation are complete before the scheduled pickup.





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**Caption:** Logical workflow for the disposal of **Forvisirvat**-related waste.

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